

Precision Engineering of the Piperidine-2-Carboxylic Acid Scaffold

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Compound of Interest

Compound Name: *5-Ethylpiperidine-2-carboxylic acid;hydrochloride*

CAS No.: *38471-15-7*

Cat. No.: *B2865062*

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A Technical Guide to Analog Design, Synthesis, and Therapeutic Application

Core Directive: The "Privileged" Homolog

In the lexicon of medicinal chemistry, piperidine-2-carboxylic acid (pipecolic acid) is far more than a simple homolog of proline. It represents a critical "conformational lever" used to tune the physicochemical and pharmacological profiles of peptide mimetics and small molecule drugs.

While proline imposes a rigid 5-membered envelope conformation, pipecolic acid introduces a 6-membered chair topology. This expansion fundamentally alters the cis/trans amide bond equilibrium, metabolic stability, and hydrophobic surface area of the molecule. This guide dissects the technical utility of the pipecolic acid scaffold, moving beyond basic description to the causal mechanics of drug-receptor interactions and high-fidelity synthetic protocols.

Structural Logic & Design Strategies

2.1 Conformational Control: The Chair vs. The Envelope

The primary utility of substituting proline with pipecolic acid lies in the modulation of the and torsion angles.

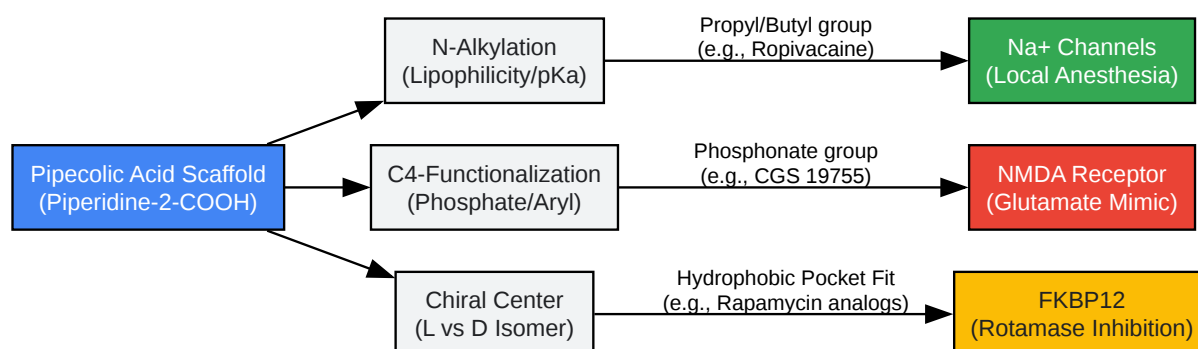
- Proline (5-ring): Exists in an envelope conformation. The energy barrier for cis-trans isomerization of the preceding amide bond is relatively high (~20 kcal/mol), with a significant population of the cis isomer in certain solvents.
- Pipecolic Acid (6-ring): Adopts a chair conformation. This steric bulk often shifts the equilibrium heavily toward the trans rotamer in peptide chains due to 1,3-diaxial interactions, yet in specific binding pockets (like FKBP12), it can lock into a high-energy "twisted" state that mimics a transition state.

2.2 Metabolic & Physicochemical Tuning

- Lipophilicity: The additional methylene group increases logP, enhancing blood-brain barrier (BBB) permeability—a critical feature for CNS agents like Ropivacaine and Selfotel.
- Proteolytic Resistance: Unlike natural L-proline, pipecolic acid residues are often resistant to prolyl peptidases, extending the half-life of peptide-based drugs.

2.3 Visualization: SAR Decision Logic

The following diagram illustrates the strategic decision-making process when deploying the pipecolic scaffold against specific biological targets.



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Figure 1: SAR Decision Tree mapping structural modifications of the pipercolic acid core to specific therapeutic endpoints.

Therapeutic Case Studies: Mechanism in Action

3.1 Neuroscience: NMDA Receptor Antagonism (CGS 19755)

Drug: Selfotel (CGS 19755) Mechanism: The cis-4-phosphonomethyl-piperidine-2-carboxylic acid structure acts as a rigid glutamate analog.

- **Causality:** The piperidine ring rigidly holds the carboxylic acid and the phosphonate (distal acid mimic) at the precise distance required to span the glutamate binding site on the NMDA receptor. The 6-membered ring imposes a specific vector on the phosphonate that a flexible chain cannot maintain, reducing entropy loss upon binding.

3.2 Immunosuppression: FKBP12 Inhibition

Context: FK506 and Rapamycin contain a pipercolic acid moiety that binds to FKBP12 (FK506-binding protein).

- **Binding Mode:** The pipercolic ring inserts into a hydrophobic pocket formed by Tyr26, Phe46, and Trp59.
- **The "Pipercolic Effect":** In FKBP12, the enzyme normally catalyzes the cis-trans isomerization of prolyl bonds. Pipercolic acid analogs bind with higher affinity than proline analogs because the 6-membered ring fills the hydrophobic pocket more effectively, mimicking the twisted transition state of the amide bond during isomerization.

3.3 Comparative Data: Proline vs. Pipercolic Acid

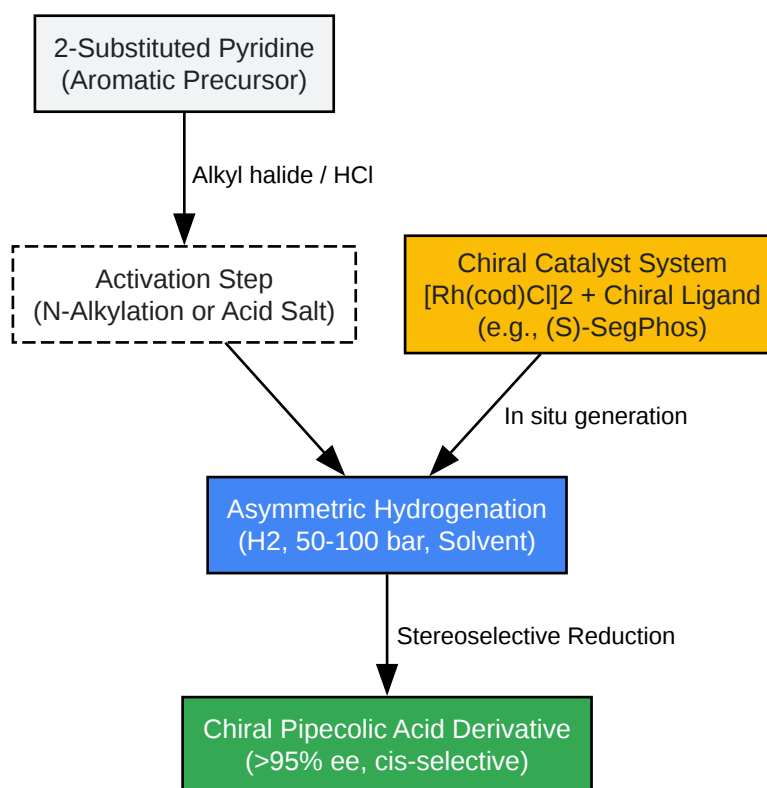
The table below highlights the impact of ring expansion on biological activity in key contexts.

Feature	Proline Analog (5-ring)	Pipecolic Acid Analog (6-ring)	Impact on Drug Design
FKBP12 Binding ()	~50-100 nM (Synthetic Ligands)	~1-10 nM (Synthetic Ligands)	Enhanced hydrophobic contact; "Twisted" mimicry.
NMDA Antagonism	Moderate (Flexible)	High (Rigid, e.g., Selfotel)	Pre-organization of pharmacophores reduces entropy cost.
LogP (Lipophilicity)	Lower	Higher (+0.5 to +1.0 log units)	Improved BBB penetration for CNS drugs.
Amide Rotamer ()	~3-4 (Solvent dependent)	>10 (Sterically driven)	Stabilizes specific secondary structures (helices/turns).

Advanced Synthetic Methodologies

The synthesis of chiral pipecolic acid derivatives has evolved from classical resolution to catalytic asymmetric hydrogenation. The most "self-validating" and scalable modern approach is the Rhodium-Catalyzed Asymmetric Hydrogenation of Pyridines. This route uses aromatic precursors (cheap, flat) and installs chirality in a single, high-yielding step.

4.1 Synthetic Pathway Visualization



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Figure 2: Flowchart for the asymmetric synthesis of chiral pipecolic acid derivatives via Rh-catalyzed hydrogenation.

Detailed Experimental Protocol

Protocol: Asymmetric Synthesis of (S)-Ethyl Pipecolate via Rh-Catalyzed Hydrogenation.

Objective: To synthesize enantiomerically enriched (S)-ethyl piperidine-2-carboxylate from ethyl picolinate. Rationale: This method demonstrates the "heterogeneous-like" efficiency of homogenous catalysis, ensuring high enantioselectivity (ee) and conversion.

Materials & Reagents^{[1][2][3][4][5][6][7][8][9]}

- Substrate: Ethyl 2-picolinate (1.0 equiv).
- Catalyst Precursor: [Rh(cod)Cl]₂ (Chloro(1,5-cyclooctadiene)rhodium(I) dimer) (1.0 mol%).
- Chiral Ligand: (S)-BINAP or (S)-SegPhos (2.2 mol%).
- Solvent: Ethanol/Acetic Acid (10:1 v/v).

- Additives: HCl (1.0 equiv) or MeI if N-methyl product is desired.

Step-by-Step Methodology

- Catalyst Formation (In Situ):
 - In a glovebox (nitrogen atmosphere), weigh $[\text{Rh}(\text{cod})\text{Cl}]_2$ (0.01 mmol) and (S)-SegPhos (0.022 mmol) into a dried vial.
 - Dissolve in degassed ethanol (2 mL) and stir at room temperature for 15 minutes. The solution should turn clear orange/red, indicating the formation of the active cationic Rh-diphosphine complex.
- Substrate Preparation:
 - Dissolve ethyl 2-picolinate (1.0 mmol) in ethanol (3 mL).
 - Critical Step: Add concentrated HCl (1.0 mmol) dropwise. Protonation of the pyridine nitrogen activates the ring towards hydrogenation and prevents catalyst poisoning by the basic amine product.
- Hydrogenation:
 - Transfer the substrate solution and the catalyst solution into a high-pressure stainless steel autoclave equipped with a glass liner and magnetic stir bar.
 - Seal the autoclave and purge with
gas (3 cycles of 10 bar).
 - Pressurize to 50 bar (725 psi)
 - .
 - Heat the reaction to 60°C and stir vigorously (1000 rpm) for 24 hours. Note: High pressure and temperature are required to overcome the aromaticity of the pyridine ring.
- Workup & Purification:

- Cool the autoclave to room temperature and carefully vent the hydrogen gas.
- Concentrate the reaction mixture under reduced pressure to remove ethanol and acetic acid.
- Basify the residue with saturated aqueous
to pH 9 and extract with dichloromethane (
mL).
- Dry the organic layer over
, filter, and concentrate.
- Validation (Self-Validating System):
 - Yield Check: Weigh the crude oil. (Expected yield: >90%).
 - Enantiomeric Excess (ee): Analyze via Chiral HPLC (e.g., Chiralpak IA column, Hexane/IPA 90:10). The (S)-enantiomer should be the major product (>90% ee).
 - NMR Verification:

NMR in

should show the disappearance of aromatic protons (8.5-7.0 ppm) and the appearance of multiplet signals in the aliphatic region (3.5-1.5 ppm).

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